

# physical properties of 3-formylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Cyanobenzaldehyde

Cat. No.: B1676564

[Get Quote](#)

An In-depth Technical Guide on the Core Physical Properties of 3-Formylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

## Abstract

3-Formylbenzonitrile, also known as **3-cyanobenzaldehyde**, is a significant intermediate in the synthesis of pharmaceuticals and agricultural chemicals.<sup>[1]</sup> A thorough understanding of its physical properties is crucial for its application in research and development. This guide provides a comprehensive overview of the core physical properties of 3-formylbenzonitrile, detailed experimental protocols for their determination, and a logical workflow for its characterization.

## Core Physical and Chemical Properties

3-Formylbenzonitrile is a bifunctional aromatic compound containing both an aldehyde and a nitrile group. Its chemical structure informs its physical properties and reactivity.

Structure:

- Systematic Name: 3-Formylbenzonitrile
- Synonyms: **3-Cyanobenzaldehyde**
- CAS Number: 24964-64-5<sup>[2]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>5</sub>NO<sup>[3]</sup>

- Molecular Weight: 131.13 g/mol [4]

## Quantitative Physical Data

The following table summarizes the key physical properties of 3-formylbenzonitrile.

Property	Value	Source(s)
Appearance	White to light yellow crystalline powder.	[2]
Melting Point	75-80 °C	[2]
Boiling Point	210 °C (at atmospheric pressure)	[2]
Purity	>98.0% (by Gas Chromatography)	

Note: No experimental data for density and solubility were found in the search results. General solubility is inferred from its use in organic synthesis.

## Experimental Protocols for Property Determination

The following sections detail standard laboratory procedures for determining the physical properties of organic compounds like 3-formylbenzonitrile.

### Melting Point Determination

The melting point is a critical indicator of purity.[5] For a pure crystalline solid, the melting range is typically narrow.

Methodology: Capillary Method[6]

- Sample Preparation: A small amount of finely powdered, dry 3-formylbenzonitrile is packed into a capillary tube to a height of 1-2 mm.[7][8] The tube is tapped gently to ensure tight packing.[8][9]

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, attached to a thermometer.[\[5\]](#)[\[7\]](#)
- Heating: The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) near the expected melting point to ensure thermal equilibrium.[\[5\]](#)[\[9\]](#)
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is the end of the range.[\[7\]](#)

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[10\]](#)

Methodology: Thiele Tube Method[\[11\]](#)

- Sample Preparation: A small amount (a few milliliters) of the liquid sample is placed in a small test tube.[\[11\]](#)[\[12\]](#) A capillary tube, sealed at one end, is placed inverted into the test tube.[\[10\]](#)[\[11\]](#)
- Apparatus Setup: The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[\[10\]](#)[\[11\]](#)
- Heating: The Thiele tube is heated gently.[\[10\]](#) As the temperature rises, air trapped in the capillary tube will bubble out.[\[11\]](#) Heating is continued until a steady stream of bubbles emerges.[\[11\]](#)
- Observation: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[10\]](#)[\[11\]](#)

## Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.[\[13\]](#)

Methodology: Qualitative Assessment[\[14\]](#)

- **Sample Preparation:** A small, measured amount of 3-formylbenzonitrile (e.g., 25 mg) is placed in a test tube.[\[14\]](#)
- **Solvent Addition:** A measured volume of the solvent (e.g., 0.75 mL of water, diethyl ether, ethanol) is added in portions.[\[14\]](#)
- **Mixing:** The test tube is shaken vigorously after each addition.[\[14\]](#)
- **Observation:** The substance is classified as soluble if it completely dissolves. If not, it is classified as sparingly soluble or insoluble. The temperature should be kept constant during the experiment.[\[13\]](#)

## Density Determination

Density is the mass of a substance per unit volume.[\[15\]](#)

Methodology: Volumetric and Gravimetric Measurement[\[16\]](#)

- **Mass Measurement:** The mass of a clean, dry volumetric flask is measured.
- **Volume Measurement:** The liquid organic compound is added to the flask up to the calibration mark.
- **Final Mass Measurement:** The mass of the flask with the liquid is measured.
- **Calculation:** The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the known volume of the flask.[\[16\]](#) For a solid, the volume can be determined by water displacement.[\[16\]](#)

## Spectroscopic Characterization

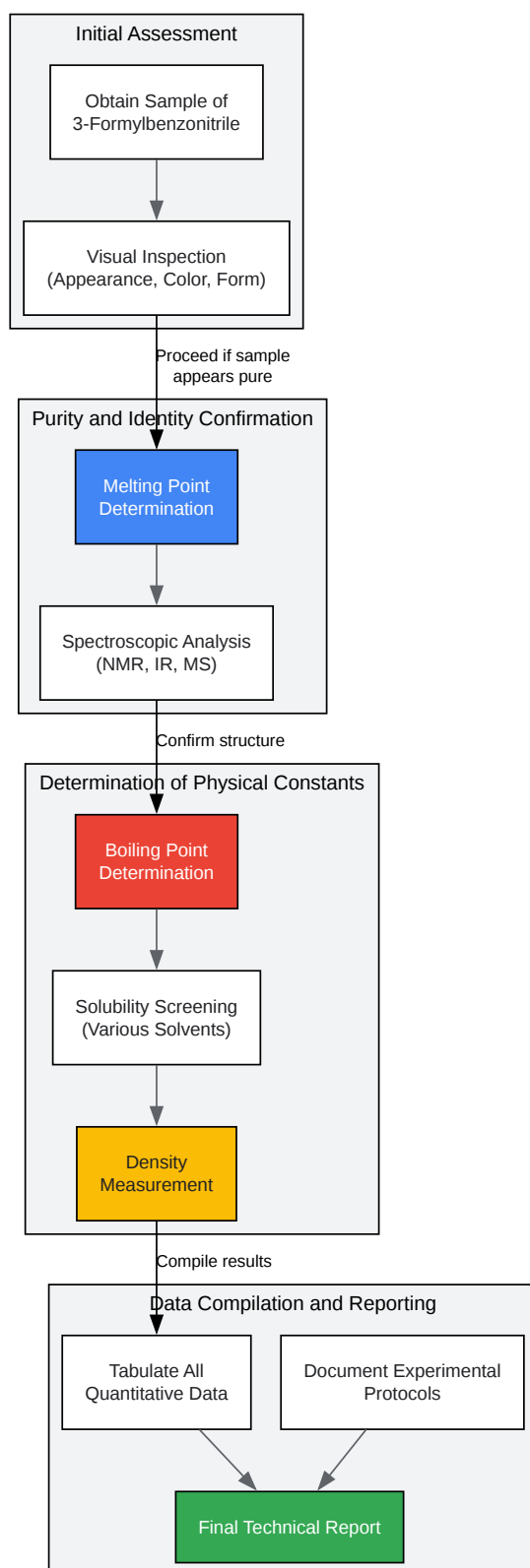
Spectroscopic methods are essential for confirming the chemical structure and identifying functional groups.

- **Infrared (IR) Spectroscopy:** Used to identify functional groups by measuring the absorption of infrared radiation.[\[17\]](#) The sample can be a solid or liquid.[\[18\]](#)

- Protocol (ATR-FTIR): A small amount of the solid sample is placed on the crystal of an Attenuated Total Reflectance (ATR) accessory of a Fourier Transform Infrared (FTIR) spectrometer.[\[19\]](#) Pressure is applied, and the IR spectrum is recorded.[\[19\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the atomic and molecular structure of a compound.[\[20\]](#)
  - Protocol: The sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).[\[21\]](#) The solution is transferred to an NMR tube, which is then placed in the spectrometer.[\[21\]](#)[\[22\]](#) The magnetic field is shimmed, and the spectrum is acquired.[\[21\]](#)
- Mass Spectrometry (MS): Measures the mass-to-charge ratio of ions to determine the molecular weight and elemental composition of a compound.[\[23\]](#)
  - Protocol: The sample is introduced into the mass spectrometer, where it is ionized.[\[24\]](#)[\[25\]](#) The resulting ions are separated by their mass-to-charge ratio and detected.[\[24\]](#)

## Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical and chemical characterization of a compound like 3-formylbenzonitrile.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of 3-formylbenzonitrile.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. JPH09227490A - Production of 3-(or 4-)cyanobenzaldehyde - Google Patents [patents.google.com]
- 2. 3-甲酰基苯腈 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 24964-64-5|3-Formylbenzonitrile|BLD Pharm [bldpharm.com]
- 4. m-Formylbenzonitrile | C<sub>8</sub>H<sub>5</sub>NO | CID 90670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pennwest.edu [pennwest.edu]
- 6. westlab.com [westlab.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 16. chm.uri.edu [chm.uri.edu]
- 17. Infrared spectroscopy - Wikipedia [en.wikipedia.org]
- 18. webassign.net [webassign.net]
- 19. emeraldcloudlab.com [emeraldcloudlab.com]
- 20. NMR Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 21. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]

- 22. pydio.campus.nd.edu [pydio.campus.nd.edu]
- 23. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 24. The Mass Spectrometry Experiment [sites.science.oregonstate.edu]
- 25. Mass Spectrometry Tutorial (Dr. Kamel Harrata) | Chemical Instrumentation Facility [cif.iastate.edu]
- To cite this document: BenchChem. [physical properties of 3-formylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676564#physical-properties-of-3-formylbenzonitrile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)